

Molecular weight of 3-Butenoic acid, 2-amino-3-methyl-, (R)-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Butenoic acid, 2-amino-3-methyl-, (R)-

Cat. No.: B1278866

[Get Quote](#)

An In-depth Technical Guide to (R)-2-amino-3-methyl-3-butenic acid

This guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of (R)-2-amino-3-methyl-3-butenic acid, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

(R)-2-amino-3-methyl-3-butenic acid, an unsaturated amino acid, possesses a unique chemical structure that influences its biological activity. Its properties are summarized below.

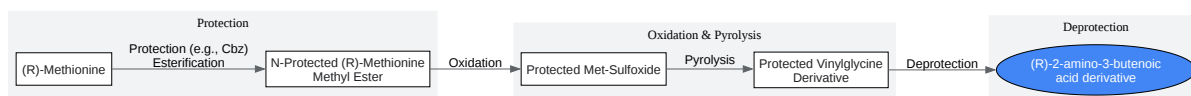
Property	Value	Source
Molecular Formula	C5H9NO2	PubChem[1]
Molecular Weight	115.13 g/mol	PubChem[1][2][3]
IUPAC Name	(2R)-2-amino-3-methylbut-3-enoic acid	ChemicalBook[2]
CAS Number	60103-01-7 (for the hydrochloride salt)	ChemicalBook[2]
Synonyms	H-D-D-VAL-OH, H-3,4-DEHYDRO-D-VAL-OH HCL	ChemicalBook[2]

Synthesis and Experimental Protocols

The synthesis of chiral amino acids such as (R)-2-amino-3-methyl-3-butenic acid is a critical area of research, often involving stereoselective methods to obtain the desired enantiomer. While specific, detailed experimental protocols for the synthesis of the (R)-enantiomer were not found in the immediate search results, general strategies for synthesizing related unsaturated amino acids can be adapted.

One common approach involves the pyrolysis of protected methionine derivatives. For example, a reported synthesis for a related compound, (R)-[4-²H₂] 2-amino-3-butenic acid (vinylglycine), involved the conversion of (R)-methionine into its carbobenzyloxy methyl ester sulfoxide, followed by pyrolysis and deprotection to yield the target vinylglycine hydrochloride[4].

A generalized workflow for such a synthesis is depicted below.



[Click to download full resolution via product page](#)

Generalized synthetic workflow for unsaturated amino acids.

Biological and Pharmacological Context

Unsaturated amino acids are of significant interest in drug development due to their ability to act as enzyme inhibitors or as building blocks for peptide synthesis. The presence of a double bond can introduce conformational rigidity and alter the electronic properties of the molecule, potentially leading to enhanced binding affinity and selectivity for biological targets.

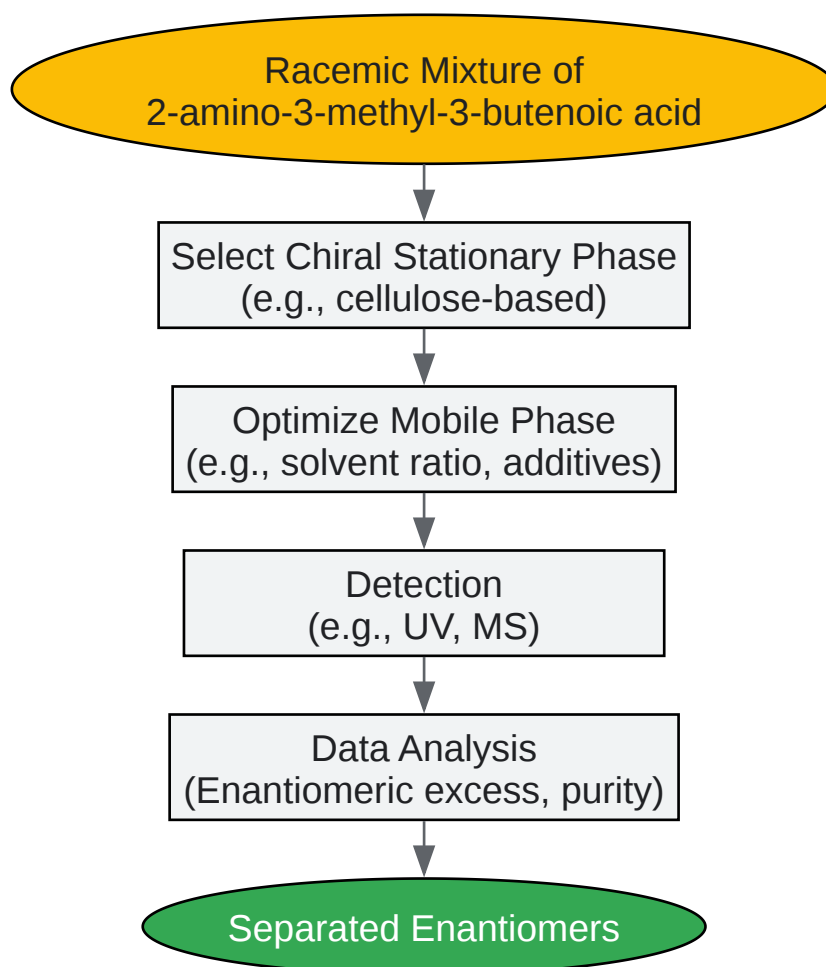
The structural analog, (S)-2-amino-3-methylbut-3-enoic acid, is noted for its diverse biological activities, although specific mechanisms are not fully characterized[5]. The stereochemistry is

critical, as the (R)- and (S)-enantiomers can exhibit distinct biological effects[5]. The methyl group at the C3 position may introduce steric effects that influence enzyme binding[5].

Further research into the specific biological targets of (R)-2-amino-3-methyl-3-butenic acid is warranted to elucidate its therapeutic potential.

Chromatographic Separation

The separation of enantiomers is crucial for both analytical and preparative purposes. For unsaturated amino acids like the title compound, chiral stationary phases (CSPs) are often employed in high-performance liquid chromatography (HPLC). For instance, cellulose tris(3,5-dimethylphenylcarbamate) has demonstrated high enantioselectivity for similar compounds[5]. A logical workflow for method development in chiral chromatography is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Butenoic acid, 2-amino-3-methyl-, (S)- | C₅H₉NO₂ | CID 11332562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (R)-2-AMINO-3-METHYL-BUT-3-ENOIC ACID HCL | 60103-01-7 [amp.chemicalbook.com]
- 3. anaxlab.com [anaxlab.com]
- 4. tandfonline.com [tandfonline.com]
- 5. 3-Butenoic acid, 2-amino-3-methyl-, (S)- | 61376-23-6 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Molecular weight of 3-Butenoic acid, 2-amino-3-methyl-, (R)-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278866#molecular-weight-of-3-butenic-acid-2-amino-3-methyl-r]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com